

ONO-8590580: A Technical Guide to its Role in Cognitive Enhancement

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Compound of Interest

Compound Name: ONO-8590580

Cat. No.: B15620801

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Abstract

ONO-8590580 is a novel, potent, and selective negative allosteric modulator (NAM) of the GABAA $\alpha 5$ receptor, a key target implicated in cognitive function. This document provides an in-depth technical overview of **ONO-8590580**, summarizing its mechanism of action, preclinical efficacy, and the experimental methodologies used to characterize its profile. Quantitative data from key studies are presented in structured tables for comparative analysis. Furthermore, signaling pathways and representative experimental workflows are visualized through diagrams to facilitate a comprehensive understanding of this promising cognitive enhancer.

Introduction

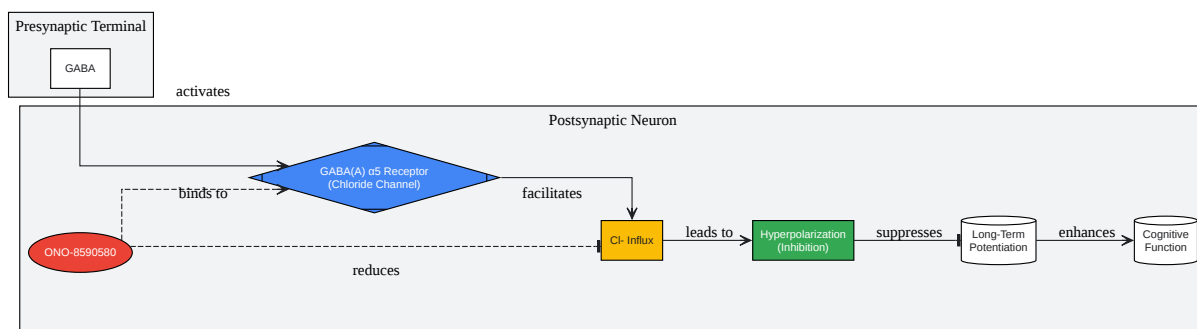
Cognitive impairment is a hallmark of numerous neurological and psychiatric disorders, representing a significant unmet medical need. The γ -aminobutyric acid type A (GABAA) receptor, particularly the $\alpha 5$ subunit-containing subtype, has emerged as a promising target for therapeutic intervention. These receptors are highly expressed in the hippocampus, a brain region critical for learning and memory. Negative allosteric modulators of the GABAA $\alpha 5$ receptor are hypothesized to enhance cognitive processes by reducing tonic inhibition in hippocampal circuits. **ONO-8590580** has been developed as a selective GABAA $\alpha 5$ NAM, and this guide details the core scientific findings related to its role in cognitive enhancement.

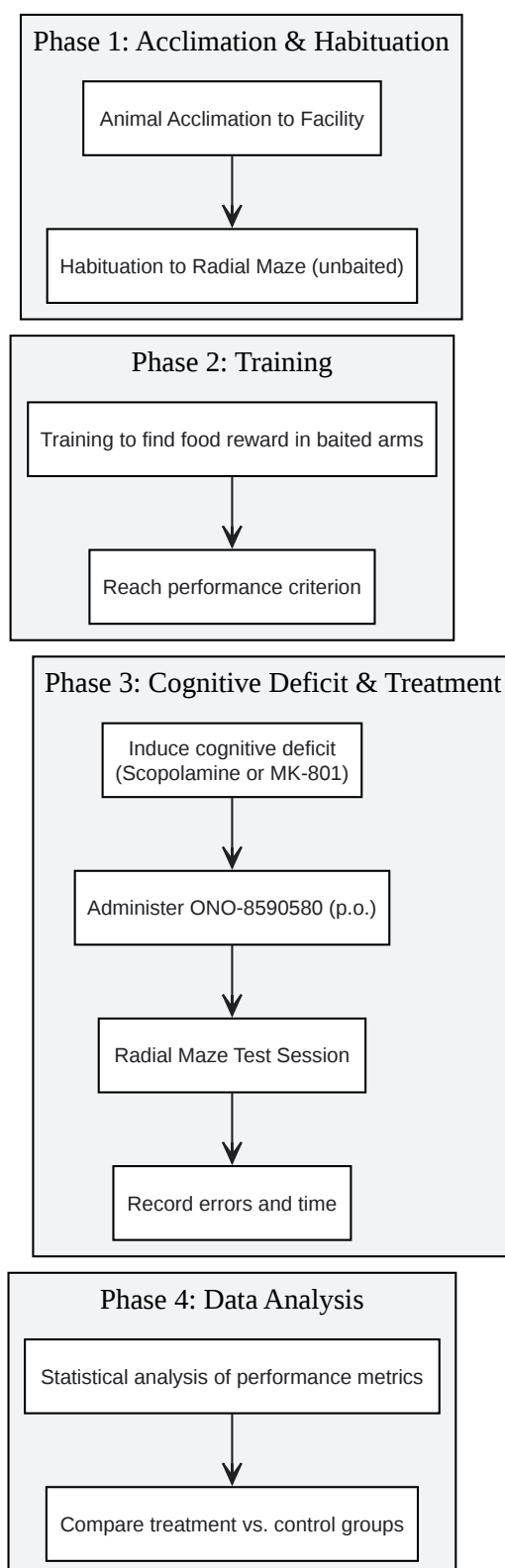
Mechanism of Action

ONO-8590580 functions as a negative allosteric modulator of the GABAA $\alpha 5$ receptor. It binds to the benzodiazepine binding site on the receptor complex and reduces the potentiation of the receptor's activity by GABA. This modulatory action decreases the influx of chloride ions into the neuron, thereby reducing the overall inhibitory tone in neuronal circuits where GABAA $\alpha 5$ receptors are prevalent, such as the hippocampus. This disinhibition is thought to facilitate synaptic plasticity, such as long-term potentiation (LTP), a cellular correlate of learning and memory.

Signaling Pathway

The following diagram illustrates the signaling pathway of the GABAA $\alpha 5$ receptor and the modulatory effect of **ONO-8590580**.





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